

# A Comparative Guide to the Infrared Spectroscopy of the 1-Ethylcyclohexanol Hydroxyl Group

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## Compound of Interest

Compound Name: 1-Ethylcyclohexanol

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This guide provides a detailed comparison of the infrared (IR) spectroscopic features of the hydroxyl (-OH) group in **1-Ethylcyclohexanol** with other cyclic alcohols. The data presented herein is crucial for the structural elucidation and characterization of molecules containing the cyclohexanol moiety, a common structural motif in medicinal chemistry and materials science.

## Comparison of Hydroxyl Group Vibrational Frequencies

The position of the O-H stretching vibration in an infrared spectrum is highly sensitive to its chemical environment, particularly the presence or absence of hydrogen bonding. In the gas phase or in a dilute solution with a non-polar solvent, the hydroxyl group is predominantly "free" and exhibits a sharp absorption band at a higher wavenumber. In the condensed phase (liquid or solid), intermolecular hydrogen bonding weakens the O-H bond, resulting in a broad absorption band at a lower wavenumber.

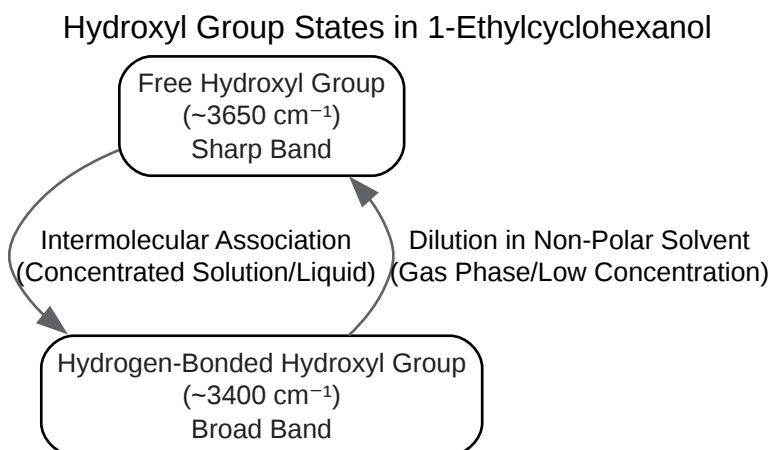
The table below summarizes the experimentally observed O-H stretching frequencies for **1-Ethylcyclohexanol** and related cyclic alcohols.

Compound	Phase	O-H Stretching Frequency (cm <sup>-1</sup> )	Bond Type
1-Ethylcyclohexanol	Gas	~3650	Free O-H
1-Ethylcyclohexanol	Liquid (estimated)	~3400	Hydrogen-bonded O-H
Cyclohexanol	Liquid	3350 <sup>[1]</sup>	Hydrogen-bonded O-H
1-Methylcyclohexanol	Liquid	~3400	Hydrogen-bonded O-H
4-tert-Butylcyclohexanol	Solid (KBr pellet)	~3400	Hydrogen-bonded O-H

Note: The liquid phase O-H stretching frequency for **1-Ethylcyclohexanol** is estimated based on the typical values for tertiary cyclohexanols like 1-Methylcyclohexanol, as a liquid phase spectrum was not directly available.

## The Influence of Hydrogen Bonding

The significant shift in the O-H stretching frequency between the gas and liquid phases for **1-Ethylcyclohexanol** highlights the profound effect of hydrogen bonding. This phenomenon can be represented as an equilibrium between free and hydrogen-bonded hydroxyl groups.



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## References

- 1. [chem.libretexts.org](https://chem.libretexts.org) [[chem.libretexts.org](https://chem.libretexts.org)]
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